

# Precision Stoichiometry: A Technical Guide to Mupirocin Calcium Hydrate Characterization

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## Compound of Interest

Compound Name: Mupirocin (calcium hydrate)

Cat. No.: B14792834

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## Executive Summary

In pharmaceutical development, the distinction between a free acid active pharmaceutical ingredient (API) and its salt forms is critical for dosage accuracy.<sup>[1][2][3]</sup> Mupirocin Calcium Hydrate represents a specific challenge due to its 2:1 stoichiometry (ligand:metal) and its hydration state.<sup>[1][2]</sup>

This guide provides a definitive breakdown of the molecular weight (MW) and formula calculation for Mupirocin Calcium Dihydrate, the standard pharmacopeial form used in intranasal formulations (e.g., Bactroban).<sup>[1][2][3]</sup> It bridges the gap between theoretical stoichiometry and practical analytical verification (USP/EP methods).<sup>[1][2]</sup>

## Molecular Architecture & Stoichiometry

Unlike simple 1:1 salts, Mupirocin Calcium is formed by the coordination of two mupirocin anions to a single divalent calcium cation. Furthermore, the stable crystalline form is a dihydrate.<sup>[1]</sup>

## The Components

- Mupirocin (Free Acid): A monocarboxylic acid.<sup>[1][2]</sup>
  - Formula:  
<sup>[1][2][4][5][6]</sup>
  - MW: ~500.62 g/mol <sup>[2][5]</sup>
- Calcium (Cation): Divalent metal (  
<sup>[1][2][3]</sup>  
).
  - MW: ~40.08 g/mol <sup>[2][5]</sup>
- Water (Hydrate): Two molecules per crystal unit.<sup>[1][2][3]</sup>
  - MW: ~18.02 g/mol <sup>[2]</sup>

## The Assembly Logic

To form the salt, the carboxylic acid proton (  
  
) on the mupirocin molecule is displaced.<sup>[1][2][3]</sup> Since Calcium is divalent (  
  
), it requires two mupirocin anions (  
  
each) to achieve charge neutrality.<sup>[1][2]</sup> <sup>[1][2]</sup>

## Step-by-Step Calculation

The following derivation uses IUPAC standard atomic weights to ensure precision suitable for Certificate of Analysis (CoA) generation.

### Table 1: Atomic Weight Constants

Element	Symbol	Atomic Weight (g/mol)	Source
Carbon	C	12.011	IUPAC
Hydrogen	H	1.008	IUPAC
Oxygen	O	15.999	IUPAC
Calcium	Ca	40.078	IUPAC

## Mupirocin Anion Calculation

First, calculate the weight of the mupirocin molecule minus the acidic proton.<sup>[1]</sup>

- Mupirocin Acid ( ): 500.62 g/mol <sup>[1][2][5]</sup>
- Loss of Proton ( ): (Mupirocinate Anion)<sup>[1][2]</sup>

## Anhydrous Salt Calculation

Combine two anions with one calcium atom.<sup>[1][2]</sup>

- <sup>[1][2]</sup>
- (Anhydrous Mupirocin Calcium)<sup>[1][2]</sup>

## Final Dihydrate Calculation

Add the two water molecules of crystallization.<sup>[1][2][3]</sup>

- <sup>[1][2]</sup>
- <sup>[1][2]</sup>

## Final Formula Derivation

Summing the atoms:

- Carbons:
- Hydrogens:

[1][2]

- Oxygens:

[1][2]

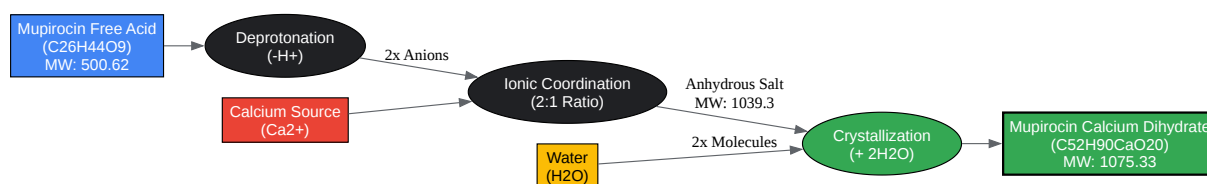
- Calcium: 1[5]

Final Molecular Formula:

[1][2]

## Visualization: Stoichiometric Assembly

The following diagram illustrates the hierarchical assembly of the final pharmaceutical substance.



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Figure 1: Stoichiometric assembly of Mupirocin Calcium Dihydrate showing the convergence of ligand, metal, and solvent.[1][2][3]

## Analytical Validation (The "Self-Validating" Protocol)

### [1][2]

Theoretical calculations must be validated by experimental data. In a regulated environment (GMP), the identity of Mupirocin Calcium Dihydrate is confirmed via a triangulation of three assays.

### Protocol: Water Content Determination (USP <921>)

To confirm the "Dihydrate" status, we calculate the theoretical water content and compare it to the USP specification.[1][2]

- Theoretical Water %:

[1][2]

- USP Specification: 3.0% to 4.5% [1].[1][2]

Methodology: Use Karl Fischer (Volumetric) titration.[1][2]

- Solvent: Methanol (Mupirocin Calcium is soluble in Methanol).[1][2][3]
- Sample: ~100-200 mg accurately weighed.
- Endpoint: Electrometric.
- Result Interpretation: A result between 3.0-4.5% confirms the dihydrate lattice.[1][2] Values <3.0% indicate dehydration; >4.5% indicates hygroscopic surface moisture.[1][2]

### Protocol: Potency Calculation (Free Acid Equivalent)

Formulators often dose based on "Free Acid" activity, not the salt weight.[1][2][3] You must calculate the Salt-to-Base Conversion Factor.[1][2]

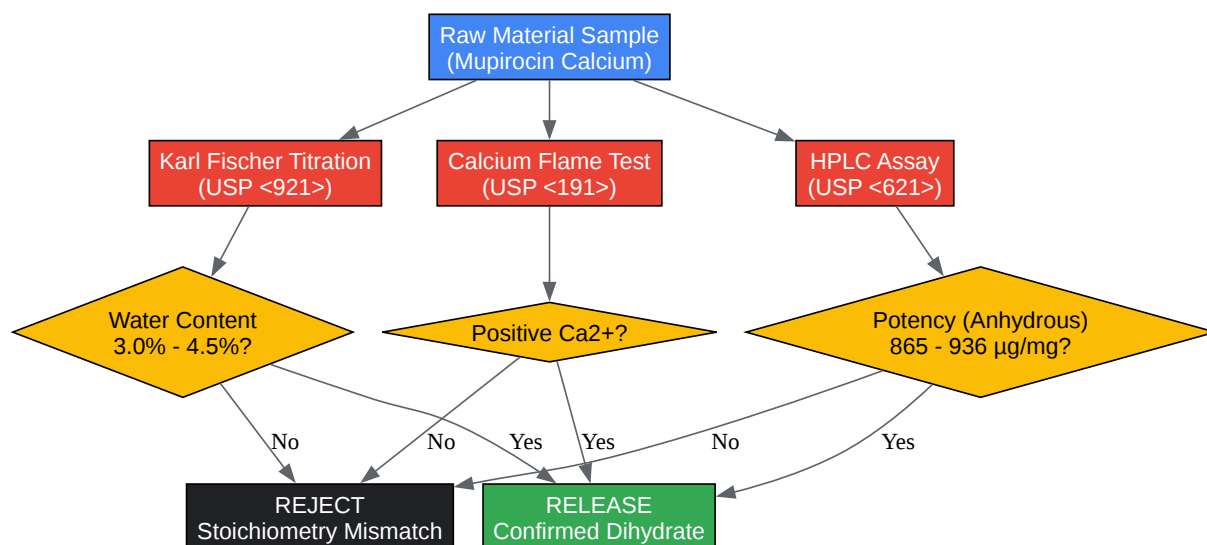
[1][2]

Application: To deliver 20 mg of Mupirocin (active moiety), you must weigh:

[1][2]

## Analytical Decision Tree

The following workflow ensures the material meets the specific stoichiometric definition derived above.



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Figure 2: Analytical decision matrix for validating Mupirocin Calcium stoichiometry in a QC environment.

## References

- United States Pharmacopeia (USP). Mupirocin Calcium Monograph. USP-NF.[1][2][7] (Accessed via USP-NF Online).[1][2]
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## Sources

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